

# CAS number and synonyms for DL-Phenylalanine tert-butyl ester hydrochloride.

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## Compound of Interest

Compound Name: *H-DL-Phe-OtBu.HCl*

Cat. No.: *B554973*

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## Technical Guide: DL-Phenylalanine tert-butyl ester hydrochloride

Audience: Researchers, scientists, and drug development professionals.

## Core Chemical Identity

DL-Phenylalanine tert-butyl ester hydrochloride is a racemic mixture of the D- and L-enantiomers of phenylalanine tert-butyl ester hydrochloride. It is a compound utilized in chemical synthesis, particularly as an intermediate in the creation of more complex molecules. The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality of the phenylalanine amino acid, while the hydrochloride salt enhances the compound's stability and solubility in certain solvents.

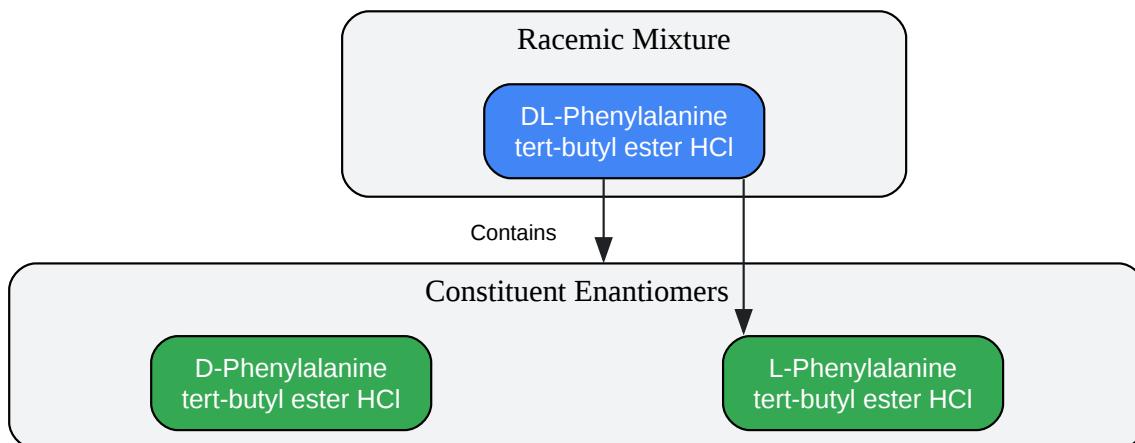
## Chemical Data Summary

The following table summarizes the Chemical Abstracts Service (CAS) numbers and common synonyms for DL-Phenylalanine tert-butyl ester hydrochloride and its individual stereoisomers. This data is critical for accurate identification and sourcing of the specific compound required for experimental work.

Compound Name	CAS Number	Synonyms
DL-Phenylalanine tert-butyl ester hydrochloride	75898-47-4 <a href="#">[1]</a>	DL-Phe-OtBu·HCl <a href="#">[1]</a>
D-Phenylalanine tert-butyl ester hydrochloride	3403-25-6 <a href="#">[2]</a> <a href="#">[3]</a>	H-D-Phe-OtBu HCl, R-tert-butyl 2-amino-3-phenylpropanoate hydrochloride, tert-butyl 2R-2-amino-3-phenylpropanoate hydrochloride, H-D-Phe-OtBu hydrochloride, tert-butyl D-phenylalaninate hydrochloride <a href="#">[4]</a>
L-Phenylalanine tert-butyl ester hydrochloride	15100-75-1 <a href="#">[5]</a> <a href="#">[6]</a>	L-Phe-OtBu HCl, tert-Butyl 3-phenyl-L-alaninate hydrochloride, H-Phe-OtBu HCl, (S)-Phenylalanine tert-butyl ester hydrochloride <a href="#">[5]</a>

## Structural Relationship

The relationship between the racemic mixture and its constituent enantiomers is a fundamental concept in stereochemistry. The DL- form represents an equimolar mixture of the D- and L- isomers, which are non-superimposable mirror images of each other.



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Caption: Logical diagram showing the racemic DL-form and its D- and L-enantiomer components.

## Experimental Protocols

The provided search results did not contain specific experimental protocols for the use of DL-Phenylalanine tert-butyl ester hydrochloride. This compound is typically used as a starting material or intermediate in multi-step organic syntheses. Researchers should consult relevant synthetic chemistry literature for detailed experimental procedures tailored to their specific research objectives.

## Applications in Research and Development

DL-Phenylalanine tert-butyl ester hydrochloride and its enantiopure forms are valuable reagents in several areas:

- Peptide Synthesis: The protected amino acid structure is ideal for use in both solid-phase and solution-phase peptide synthesis.
- Pharmaceutical Intermediates: It serves as a key building block in the synthesis of various pharmaceutical compounds, including potential analgesics and antidepressants.<sup>[1]</sup>

- Biochemical Research: The compound is used in biochemical assays to study amino acid interactions and metabolic pathways.[1]

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